

Application Notes: Protocol Development for a Dienogest-d4 Pharmacokinetic Study

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Compound Focus: Dienogest-d4

Cat. No.: S12890175

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Chemical and Pharmacological Profile of Dienogest

Dienogest (DNG) is a hybrid progestin classified as a 19-nortestosterone derivative, but with a distinctive cyanomethyl group at the C-17 position instead of an ethinyl group. This unique structure contributes to its pharmacological profile [1].

Key Receptor Binding and Selectivity Data (Parent Compound):

| **Parameter** | **Value** | **Experimental Details** | | :--- | :--- | :--- | | **PR Activation (EC₅₀)** | 3.4 - 10.5 nmol/L | Transactivation assay on human PR [2]. | | **AR Antagonism (IC₅₀)** | 420.6 - 775.0 nmol/L | Demonstrates antiandrogenic properties [2]. | | **Selectivity** | No agonistic/antagonistic activity on GR, MR, ER α , or ER β at concentrations up to 3000 nmol/L [2]. | | **Oral Bioavailability** | >90% [1] | High absorption. | | **Plasma Half-Life** | ~10 hours [1] | Short, non-accumulating. | | **Volume of Distribution** | Large [3] | Suggesting extensive tissue distribution. |

Proposed Pharmacokinetic Study Protocol for Dienogest-d4

This protocol outlines a single-dose, open-label study in healthy volunteers to characterize the pharmacokinetic profile of **dienogest-d4**.

Study Drug Formulation

- **Drug Substance:** **Dienogest-d4** (deuterated at four positions to increase molecular mass).
- **Dosage Form:** Immediate-release oral tablet.
- **Strength:** 2 mg (aligning with the common clinical dose) [4].
- **Administration:** Single oral dose with 240 mL of water under fasting conditions.

Subject Selection and Ethics

- **Participants:** Healthy adult volunteers (age 18-45).
- **Inclusion Criteria:** Healthy based on medical history, physical examination, and laboratory tests.
- **Exclusion Criteria:** Use of any medication (including over-the-counter drugs) for two weeks prior to and during the study; history of liver or kidney disease; smoking; pregnancy or lactation.
- **Ethics:** The study protocol must be approved by an Independent Ethics Committee. Written informed consent must be obtained from all participants before any study-related procedures.

Blood Sample Collection and Processing

- **Schedule:** Pre-dose (0 h) and at 0.5, 1, 1.5, 2, 3, 4, 6, 8, 12, 24, 36, 48, and 72 hours post-dose.
- **Procedure:** Collect ~5 mL of venous blood into tubes containing K₂EDTA as an anticoagulant.
- **Processing:** Centrifuge samples at 1500 × g for 10 minutes at 4°C within 30 minutes of collection.
- **Storage:** Transfer the resulting plasma into polypropylene tubes and store at -70°C or below until analysis.

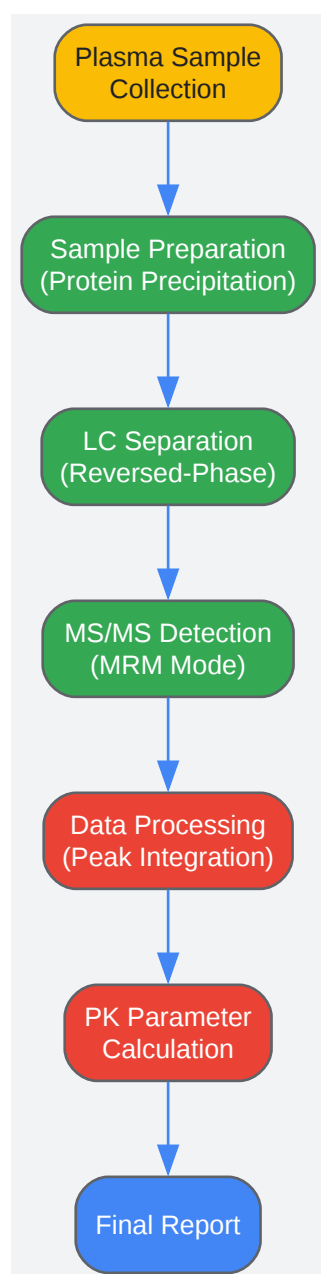
Bioanalytical Method for Dienogest-d4 and Dienogest

A sensitive and specific LC-MS/MS method should be developed and validated to quantify both **dienogest-d4** and its non-deuterated form (dienogest) in human plasma, assessing potential isotopic exchange.

- **Sample Preparation:** Protein precipitation with acetonitrile or solid-phase extraction.
- **Internal Standard:** Use a stable isotope-labeled internal standard (e.g., dienogest-¹³C₃).
- **Chromatography:**
 - **Column:** C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 μm).
 - **Mobile Phase:** A) 0.1% Formic acid in water; B) 0.1% Formic acid in acetonitrile.
 - **Gradient:** Elute with increasing organic phase.
- **Mass Spectrometry Detection:**

- **Ionization:** Positive electrospray ionization (ESI+).
- **Detection:** Multiple Reaction Monitoring (MRM).
- **Example MRM Transitions:**
 - **Dienogest-d4:** m/z 325.2 → 109.1
 - **Dienogest:** m/z 321.2 → 109.1
- **Validation:** The method must be validated for selectivity, sensitivity, linearity, accuracy, precision, matrix effects, and stability according to regulatory guidelines (e.g., FDA, EMA).

The following diagram illustrates the core workflow for the bioanalytical and pharmacokinetic data processing phases of the study.



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Pharmacokinetic Data Analysis

Non-compartmental analysis will be performed using a validated software platform (e.g., Phoenix WinNonlin) to calculate the following key parameters for both **dienogest-d4** and dienogest:

Primary PK Parameters	Description
C _{max}	Maximum observed plasma concentration.
T _{max}	Time to reach C _{max} .
AUC _{0-t}	Area under the plasma concentration-time curve from zero to the last measurable time point.
AUC _{0-∞}	Area under the plasma concentration-time curve from zero to infinity.
t _{1/2}	Terminal elimination half-life.
CL/F	Apparent oral clearance.
V _z /F	Apparent volume of distribution during the terminal phase.

Application in Drug Development

The proposed study design and protocol for **dienogest-d4** have several critical applications in drug development:

- Absolute Bioavailability Assessment:** By co-administering an intravenous microdose of **dienogest-d4** simultaneously with an oral therapeutic dose of non-deuterated dienogest, the absolute bioavailability (F) can be determined accurately without concerns about time-varying clearance.
- Drug-Drug Interaction (DDI) Studies:** **Dienogest-d4** can be used as an oral tracer to study the effect of a new chemical entity on the absorption and first-pass metabolism of dienogest in complex clinical DDI trials.

- **Characterization of Metabolic Pathways:** The deuterium labels can help track specific metabolic pathways, potentially slowing certain metabolic reactions (a kinetic isotope effect) and allowing for the identification and quantification of specific metabolites.

Key Considerations and Potential Challenges

- **Isotopic Effect:** The potential for a kinetic isotope effect (KIE) must be evaluated. A significant KIE could alter the metabolism and clearance of **dienogest-d4** compared to the non-deuterated drug, making it a poor surrogate.
- **Bioanalytical Specificity:** The MRM transitions must be optimized to ensure no cross-talk between the channels for **dienogest-d4** and endogenous dienogest (if present). The method must also resolve any potential in-source deuterium loss.
- **Regulatory Compliance:** The entire study, from manufacturing the deuterated compound to the bioanalytical validation and clinical conduct, must adhere to Good Laboratory Practice (GLP) and Good Clinical Practice (GCP) standards.

Expected Outcomes and Significance

Successful execution of this protocol will provide a robust dataset on the pharmacokinetic behavior of **dienogest-d4**. This information is vital for leveraging this molecule as a tool in advanced clinical pharmacology studies, ultimately contributing to the development of safer and more effective formulations or combination therapies involving dienogest.

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